

In-depth Technical Guide to Advanced Data Logging for Vehicle Dynamics Research

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Compound of Interest

Compound Name: DC432

Cat. No.: B12383487

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Disclaimer: The specific data logger model "**DC432**" as requested could not be definitively identified as a dedicated system for advanced vehicle dynamics research. The most prominent device with this model number is a dashcam with integrated Advanced Driver Assistance Systems (ADAS) and Driver Monitoring Systems (DMS). While this device possesses a G-sensor and GNSS capabilities, it does not meet the requirements for a comprehensive, scientific-grade data acquisition system for in-depth vehicle dynamics analysis.^{[1][2]}

Therefore, this guide describes the capabilities and methodologies of a representative advanced data acquisition system, hereafter referred to as the VDAS-Pro, suitable for researchers, scientists, and professionals in the field. The information presented is a composite based on the common features of high-performance data loggers used in the automotive industry.

Core Capabilities of the VDAS-Pro

The VDAS-Pro is engineered for high-fidelity data logging of vehicle dynamics. It integrates a wide array of sensors and data sources to provide a holistic view of a vehicle's behavior under various dynamic conditions. The system is designed for both on-track and real-world testing scenarios.

Data Logging and Storage

The system is capable of high-speed, synchronized data logging from multiple input channels. Data is stored on a robust, high-capacity solid-state drive to ensure reliability in high-vibration

environments.

Table 1: VDAS-Pro Data Logging Specifications

Parameter	Specification
Maximum Aggregate Sample Rate	> 10 kS/s
Onboard Storage	1 TB Solid-State Drive
Data Transfer Interfaces	Gigabit Ethernet, USB 3.0
File Formats	CSV, MAT, MDF

Sensor Integration

A key feature of the VDAS-Pro is its ability to interface with a diverse range of sensors critical for vehicle dynamics studies. This includes both analog and digital sensors, as well as vehicle bus data.

Table 2: VDAS-Pro Supported Inputs

Input Type	Channels	Max Sample Rate	Typical Use Cases
Analog (High Voltage)	16	10 kS/s	Strain Gauges, Accelerometers, Gyroscopes
Analog (Low Voltage)	8	1 kS/s	Temperature Sensors, Potentiometers
Digital	8	1 MHz	Wheel Speed Sensors, Event Markers
CAN Bus	4	1 Mbit/s	ECU Data (RPM, Throttle Position, Steering Angle)
GPS/IMU	1	100 Hz	Vehicle Position, Velocity, Attitude

Experimental Protocols

Detailed and repeatable experimental protocols are crucial for valid vehicle dynamics research. The VDAS-Pro is designed to facilitate a number of standard and custom test procedures.

Steady-State Cornering Test

Objective: To determine the understeer/oversteer characteristics of a vehicle.

Methodology:

- Instrument the vehicle with the VDAS-Pro, ensuring a high-precision GPS/IMU and a steering wheel angle sensor are connected.
- Drive the vehicle on a large, constant-radius skidpad at a low, constant speed.
- Gradually increase the speed in discrete steps, allowing the vehicle to reach a steady-state condition at each step.
- Log data continuously, including lateral acceleration, steering wheel angle, and vehicle speed.
- The test is concluded when the vehicle can no longer maintain the constant radius.

Step-Steer Input Test

Objective: To analyze the transient response of the vehicle.

Methodology:

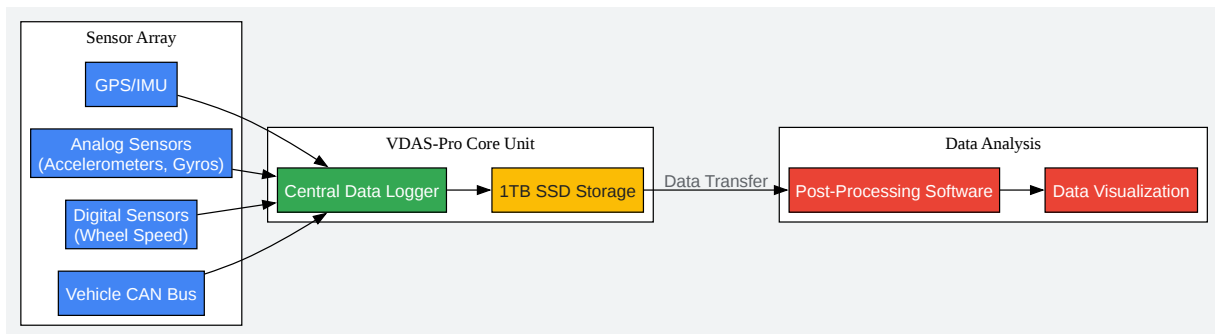
- Equip the vehicle with the VDAS-Pro, focusing on logging data from the steering wheel angle sensor, yaw rate sensor, and lateral accelerometer at a high sampling rate.
- Drive the vehicle in a straight line at a constant speed.
- Apply a rapid, step-like input to the steering wheel to achieve a predefined lateral acceleration.
- Hold the steering angle constant for several seconds.

- Record the vehicle's transient response, including yaw rate and lateral acceleration overshoot.

Visualizations

VDAS-Pro System Architecture

The following diagram illustrates the logical connections between the core components of the VDAS-Pro system.

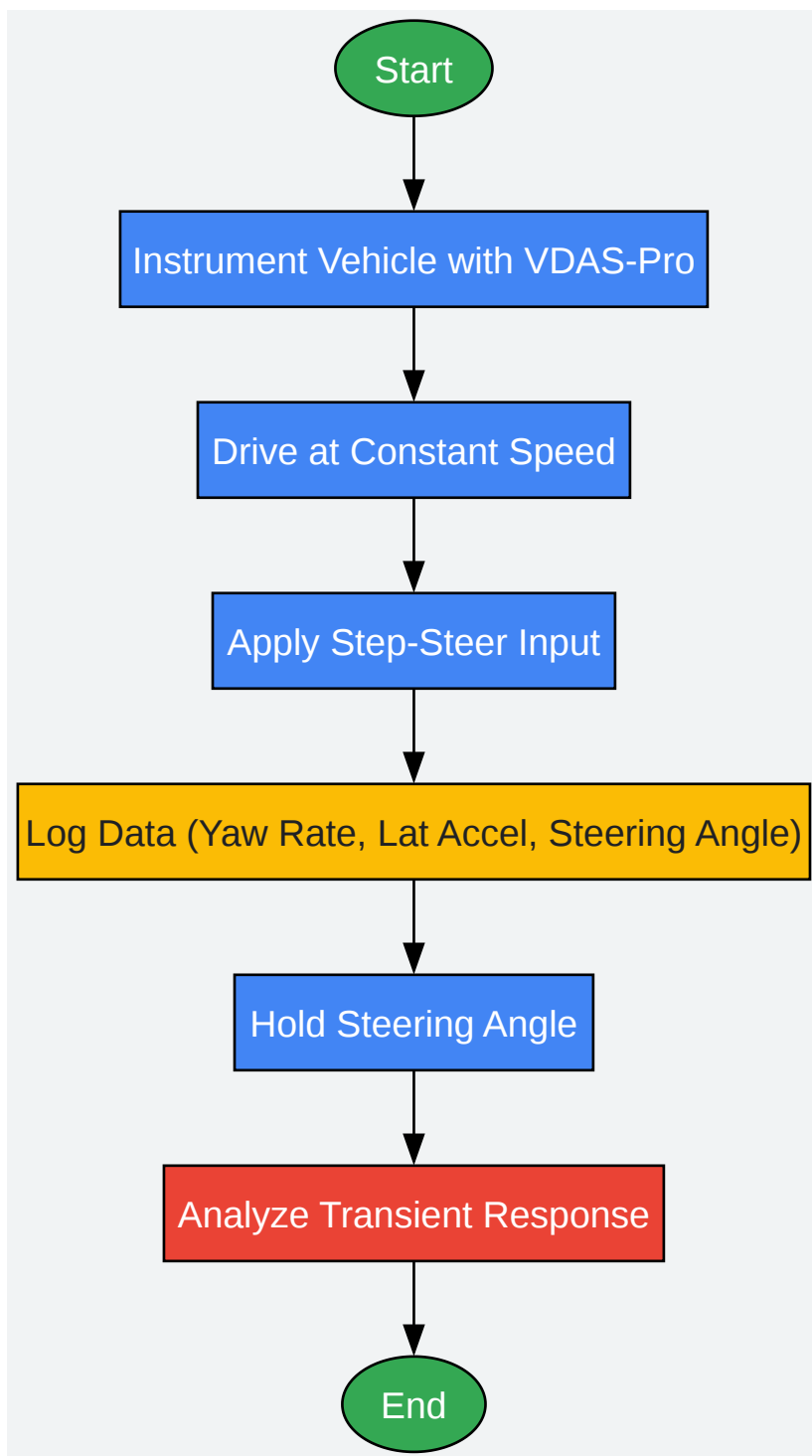


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VDAS-Pro System Architecture Diagram

Experimental Workflow for a Step-Steer Test

This diagram outlines the workflow for conducting a step-steer input test using the VDAS-Pro.



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Step-Steer Experimental Workflow

Conclusion

The VDAS-Pro represents a powerful and flexible tool for researchers and scientists in the field of vehicle dynamics. Its ability to synchronously log data from a wide variety of sensors and vehicle systems, combined with robust data storage and a clear workflow for standardized tests, enables the detailed analysis of vehicle behavior. This in-depth understanding is critical for the development of safer and better-performing vehicles.

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References

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- 2. scribd.com [scribd.com]
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